

# Ethyl 4-hydroxycyclohexanecarboxylate CAS number and synonyms

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## Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B153649

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## An In-depth Technical Guide to Ethyl 4-hydroxycyclohexanecarboxylate

This technical guide provides a comprehensive overview of **Ethyl 4-hydroxycyclohexanecarboxylate**, a significant chemical intermediate in various synthetic applications, including pharmaceuticals.<sup>[1]</sup> The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental procedures.

## Chemical Identity and Isomers

**Ethyl 4-hydroxycyclohexanecarboxylate** is a cycloaliphatic ester that exists as cis and trans stereoisomers. The specific isomer is crucial for its application and dictates its physical and chemical properties. The CAS (Chemical Abstracts Service) number, a unique identifier, varies depending on the isomeric form.

**Table 1: CAS Numbers for Ethyl 4-hydroxycyclohexanecarboxylate Isomers**

| Isomer Configuration     | CAS Number | Reference                                    |
|--------------------------|------------|--|
| trans-isomer             | 3618-04-0  | <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> |
| cis-isomer               | 75877-66-6 | <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup> |
| Mixture of cis and trans | 17159-80-7 | <sup>[3]</sup> <sup>[6]</sup>                |

**Table 2: Synonyms and Chemical Names**

| Synonym/Chemical Name                                  | Isomer Specificity | Reference                               |
|--|--------------------|---|
| trans-Ethyl (1r,4r)-4-hydroxycyclohexane-1-carboxylate | trans              | <a href="#">[2]</a>                     |
| trans-4-Hydroxycyclohexanecarboxylic Acid Ethyl Ester  | trans              | <a href="#">[2]</a> <a href="#">[3]</a> |
| Ethyl trans-4-Hydroxycyclohexanecarboxylate            | trans              | <a href="#">[3]</a> <a href="#">[4]</a> |
| (Trans)-ethyl 4-hydroxycyclohexane-1-carboxylate       | trans              | <a href="#">[4]</a>                     |
| ethyl (1r,4r)-4-hydroxycyclohexane-1-carboxylate       | trans              | <a href="#">[4]</a>                     |
| cis-Ethyl 4-hydroxycyclohexanecarboxylate              | cis                | <a href="#">[5]</a>                     |
| Ethyl 4-hydroxycyclohexanecarboxylate                  | General/Mixture    | <a href="#">[6]</a>                     |
| 4-Hydroxy-Cyclohexanecarboxylic Acid Ethyl Ester       | General/Mixture    | <a href="#">[3]</a> <a href="#">[4]</a> |
| ethyl 4-hydroxycyclohexane-1-carboxylate               | General/Mixture    | <a href="#">[6]</a>                     |

## Physicochemical Properties

The properties of **Ethyl 4-hydroxycyclohexanecarboxylate** are essential for its handling, storage, and application in chemical synthesis.

**Table 3: Physicochemical Data**

| Property            | Value   | Conditions               | Reference |
|---------------------|---|--------------------------|-----------|
| Molecular Formula   | C <sub>9</sub> H <sub>16</sub> O <sub>3</sub> | [2][3][4][6]             |           |
| Molecular Weight    | 172.22 g/mol                                  | [2][3][4][6]             |           |
| Boiling Point       | 144 °C  | at 12 mmHg               | [4]       |
| 127-134 °C          | at 0.1 mmHg                                   |                          |           |
| Density             | 1.093 ± 0.06 g/cm <sup>3</sup>                | Predicted                | [4]       |
| 1.068 g/mL          | at 25 °C                                      |                          |           |
| Refractive Index    | 1.4630 to 1.4670                              | at 20 °C                 | [4]       |
| pKa                 | 14.98 ± 0.40                                  | Predicted                | [4]       |
| Storage Temperature | Room Temperature                              | Sealed in dry conditions | [2][4]    |
| Appearance          | Colorless to Almost colorless clear liquid    | [4]                      |           |

## Experimental Protocols

The synthesis and purification of specific isomers of **Ethyl 4-hydroxycyclohexanecarboxylate** are critical for its use as a pharmaceutical intermediate. The following protocol is based on a patented method for preparing the trans isomer.[7]

### Synthesis and Purification of trans-4-hydroxycyclohexanecarboxylate

This process involves the hydrogenation of p-hydroxybenzoic acid to produce a mixture of cis- and trans-4-hydroxycyclohexanecarboxylic acid, followed by isomerization and esterification, and finally purification of the trans-ethyl ester by recrystallization.

### Step 1: Hydrogenation of p-Hydroxybenzoic Acid

- Charge a high-pressure reactor with p-hydroxybenzoic acid, a suitable catalyst (e.g., Ruthenium or Palladium on carbon), and a solvent such as water.[\[7\]](#)
- Pressurize the reactor with hydrogen gas to 1-3 MPa.[\[7\]](#)
- Heat the reaction mixture to a temperature between 80-150 °C.[\[7\]](#)
- Maintain the reaction under these conditions until the hydrogenation is complete, yielding a mixture of cis- and trans-4-hydroxycyclohexanecarboxylic acid.

### Step 2: Isomerization to the trans form

- To the resulting mixture, add a catalytic amount of a sodium alkoxide in a suitable solvent.[\[7\]](#)
- Heat the mixture to induce isomerization of the cis-isomer to the more stable trans-isomer, aiming for a content of over 90% of the trans-acid.[\[7\]](#)

### Step 3: Esterification

- The resulting trans-4-hydroxycyclohexanecarboxylic acid is then esterified to the ethyl ester. This is typically achieved through Fischer esterification by reacting the carboxylic acid with ethanol in the presence of a strong acid catalyst (e.g., sulfuric acid).

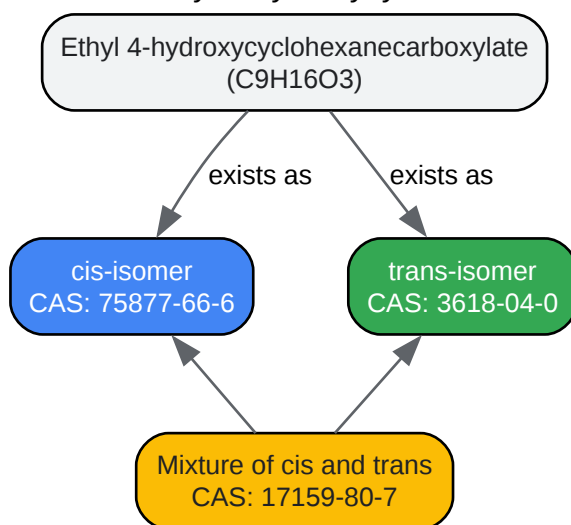
### Step 4: Purification by Recrystallization

- Dissolve the crude trans-**Ethyl 4-hydroxycyclohexanecarboxylate** product in a mixed solvent system of ethyl acetate and petroleum ether (1:1 ratio). A suggested ratio is 4 L of solvent per 1 kg of crude product.[\[7\]](#)
- Heat the mixture to 80 °C with stirring for approximately 2 hours until the system is clear.[\[7\]](#)
- Slowly cool the solution to 0 °C and incubate for 2 hours to allow for the precipitation of the purified product.[\[7\]](#)
- Filter the resulting white powder and dry it to obtain pure trans-4-hydroxycyclohexanecarboxylate with a purity of over 99%.[\[7\]](#)

## Logical and Experimental Workflow Visualization

The following diagrams illustrate the isomeric relationship of **Ethyl 4-hydroxycyclohexanecarboxylate** and the workflow for its synthesis and purification.

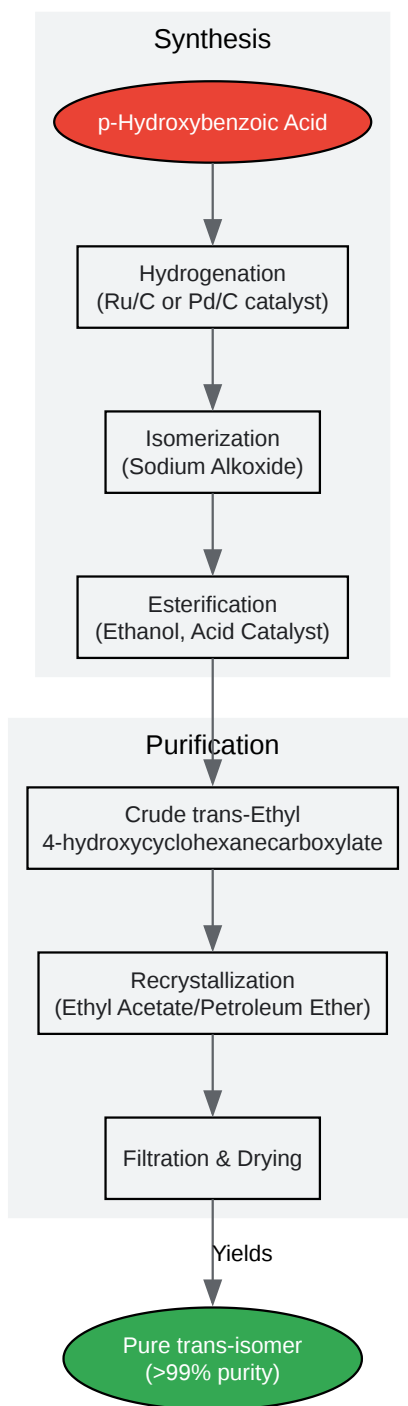
Isomeric Forms of Ethyl 4-hydroxycyclohexanecarboxylate



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Caption: Isomeric forms of **Ethyl 4-hydroxycyclohexanecarboxylate**.

## Synthesis and Purification Workflow

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Caption: Workflow for the synthesis of the trans-isomer.

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